

# Application Notes and Protocols for Langendorff Heart Perfusion with JNJ-303

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## Compound of Interest

Compound Name: JNJ 303

Cat. No.: B10788041

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for utilizing the Langendorff isolated heart perfusion system to investigate the cardiac effects of JNJ-303, a potent and specific blocker of the slow delayed rectifier potassium current (IKs). The Langendorff preparation allows for the study of cardiac function in an ex vivo setting, free from systemic neuro-hormonal influences, making it an ideal model for assessing the direct electrophysiological and hemodynamic effects of pharmacological agents.

JNJ-303 is an inhibitor of the voltage-gated potassium channel Kv7.1, which is encoded by the KCNQ1/KCNE1 genes.<sup>[1][2]</sup> This channel is a critical component of cardiac repolarization. Inhibition of IKs by JNJ-303 is known to prolong the QT interval and can induce arrhythmias, such as Torsades de Pointes (TdP).<sup>[1][2][3][4]</sup> The following protocols and information are designed to guide researchers in the safe and effective use of the Langendorff system to study these effects.

## Experimental Protocols

The Langendorff method involves the retrograde perfusion of an isolated heart through the aorta. This maintains the viability of the heart muscle by supplying it with oxygenated and nutrient-rich buffer via the coronary arteries.

Materials:

- Langendorff apparatus (including perfusion reservoir, bubble trap, heat exchanger, and peristaltic pump)
- Krebs-Henseleit buffer (in mM: 118 NaCl, 4.7 KCl, 1.2  $\text{KH}_2\text{PO}_4$ , 1.2  $\text{MgSO}_4$ , 2.5  $\text{CaCl}_2$ , 25  $\text{NaHCO}_3$ , 11 glucose)
- Surgical instruments (scissors, forceps, hemostats)
- Suture thread
- Heparin
- Anesthetic (e.g., sodium pentobarbital)
- Animal model (e.g., rabbit, guinea pig, or rat)

#### Procedure:

- Prepare the Krebs-Henseleit buffer, ensure it is gassed with 95%  $\text{O}_2$  / 5%  $\text{CO}_2$  to maintain a physiological pH of 7.4, and warm it to 37°C.
- Fill the Langendorff apparatus with the warmed, oxygenated buffer, ensuring there are no air bubbles in the tubing.
- Anesthetize the animal and administer heparin to prevent blood clotting.
- Perform a thoracotomy to expose the heart.
- Carefully excise the heart and immediately place it in ice-cold Krebs-Henseleit buffer to arrest contractions and reduce metabolic demand.
- Isolate the aorta and trim away excess tissue.
- Securely cannulate the aorta onto the Langendorff apparatus and initiate retrograde perfusion at a constant pressure (e.g., 60-80 mmHg) or constant flow.
- Allow the heart to stabilize for a period of 20-30 minutes. During this time, key physiological parameters should be monitored to ensure the viability of the preparation.

JNJ-303 should be prepared as a stock solution in a suitable solvent, such as DMSO, and then diluted to the final working concentration in the Krebs-Henseleit buffer.

Procedure:

- Following the stabilization period, record baseline measurements of all desired parameters.
- Introduce JNJ-303 into the perfusion buffer at the desired concentration. The  $IC_{50}$  for IKs blockade is approximately 64 nM, so a range of concentrations around this value would be appropriate for initial dose-response studies.[\[1\]](#)[\[3\]](#)
- Continuously perfuse the heart with the JNJ-303-containing buffer.
- Record all parameters continuously throughout the drug administration period. The duration of perfusion will depend on the specific experimental aims.

A range of physiological parameters can be measured from the Langendorff-perfused heart to assess the effects of JNJ-303.

Key Parameters to Measure:

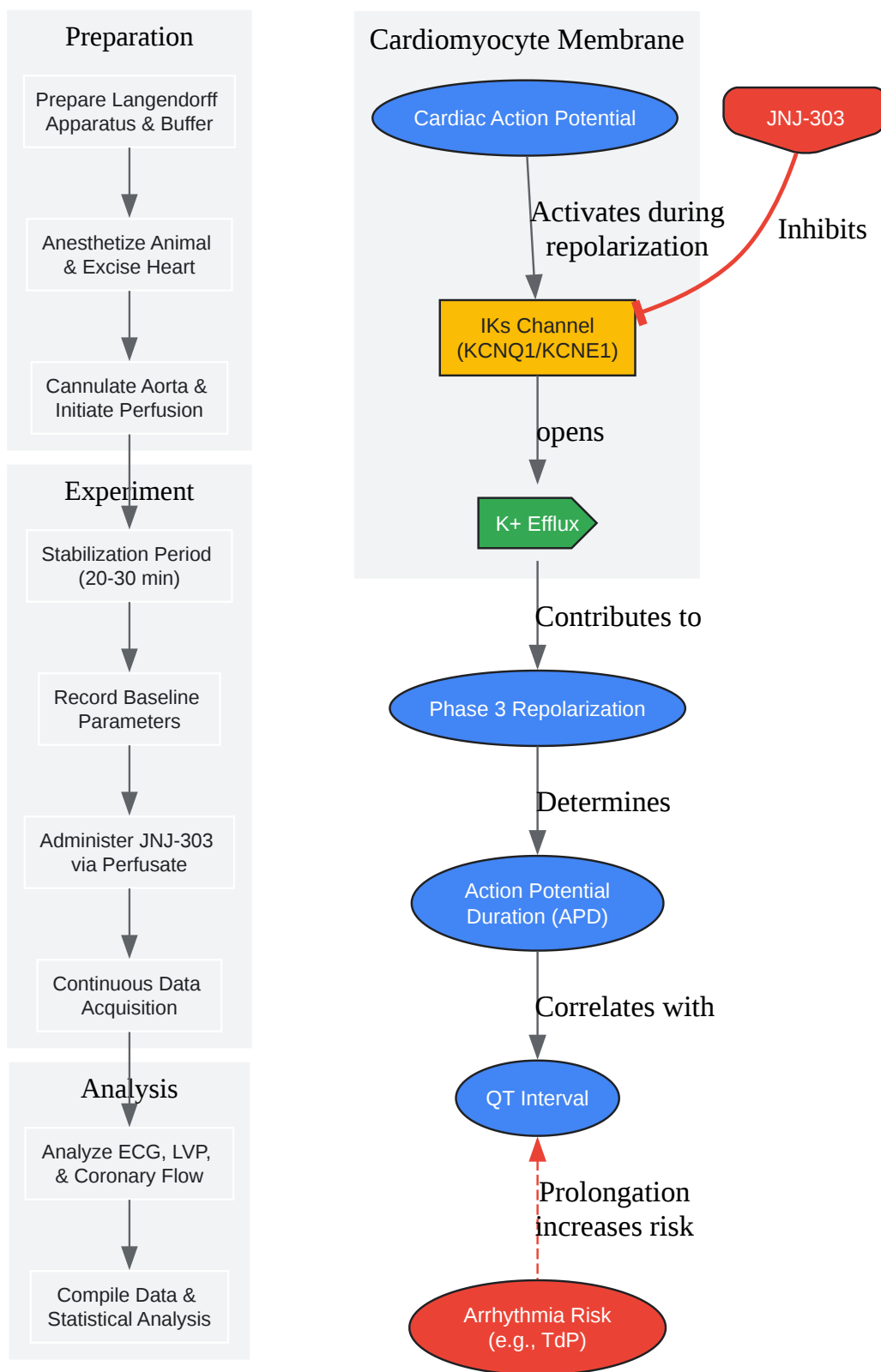
- Electrocardiogram (ECG): To measure heart rate, QT interval, and detect arrhythmic events.
- Left Ventricular Pressure (LVP): A balloon catheter inserted into the left ventricle can measure left ventricular developed pressure (LVDP), and the maximum and minimum rates of pressure change ( $dP/dt_{max}$  and  $dP/dt_{min}$ ).
- Coronary Flow: To assess any vasoactive effects of the compound.

## Data Presentation

The quantitative data obtained from these experiments should be summarized in a clear and structured format. Below is an example of how to present such data.

Parameter	Baseline (Control)	JNJ-303 (10 nM)	JNJ-303 (100 nM)	JNJ-303 (1 $\mu$ M)
Heart Rate (bpm)				
QT Interval (ms)				
QTc Interval (ms)				
LVDP (mmHg)				
+dP/dtmax (mmHg/s)				
-dP/dtmin (mmHg/s)				
Coronary Flow (mL/min)				
Incidence of Arrhythmias (%)				

## Mandatory Visualizations



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